

IUPAC name for 4,4'-(1,3-Dimethylbutylidene)diphenol

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Compound of Interest

Compound Name:	4,4'-(1,3-Dimethylbutylidene)diphenol
Cat. No.:	B1346820

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An In-depth Technical Guide to **4,4'-(1,3-Dimethylbutylidene)diphenol**

Introduction

4,4'-(1,3-Dimethylbutylidene)diphenol, a member of the bisphenol family, is a synthetic organic compound with significant industrial and research applications. Its structure, featuring two phenol rings linked by a dimethylbutylidene bridge, imparts specific chemical properties that make it a valuable monomer in polymer synthesis and an effective antioxidant.^[1] This guide provides a comprehensive overview of its chemical identity, synthesis, physicochemical properties, biological activity, and applications, tailored for professionals in research and drug development.

The systematic IUPAC name for this compound is 4-[2-(4-hydroxyphenyl)-4-methylpentan-2-yl]phenol.^{[2][3]} It is also commonly known by various synonyms, including Bisphenol D, 2,2-Bis(4-hydroxyphenyl)-4-methylpentane, and Bisphenol MIBK.^{[1][2]}

Chemical and Physical Properties

The fundamental properties of **4,4'-(1,3-Dimethylbutylidene)diphenol** are summarized in the tables below, providing key data for its identification, handling, and use in experimental settings.

Table 1: Chemical Identifiers and Structural Information

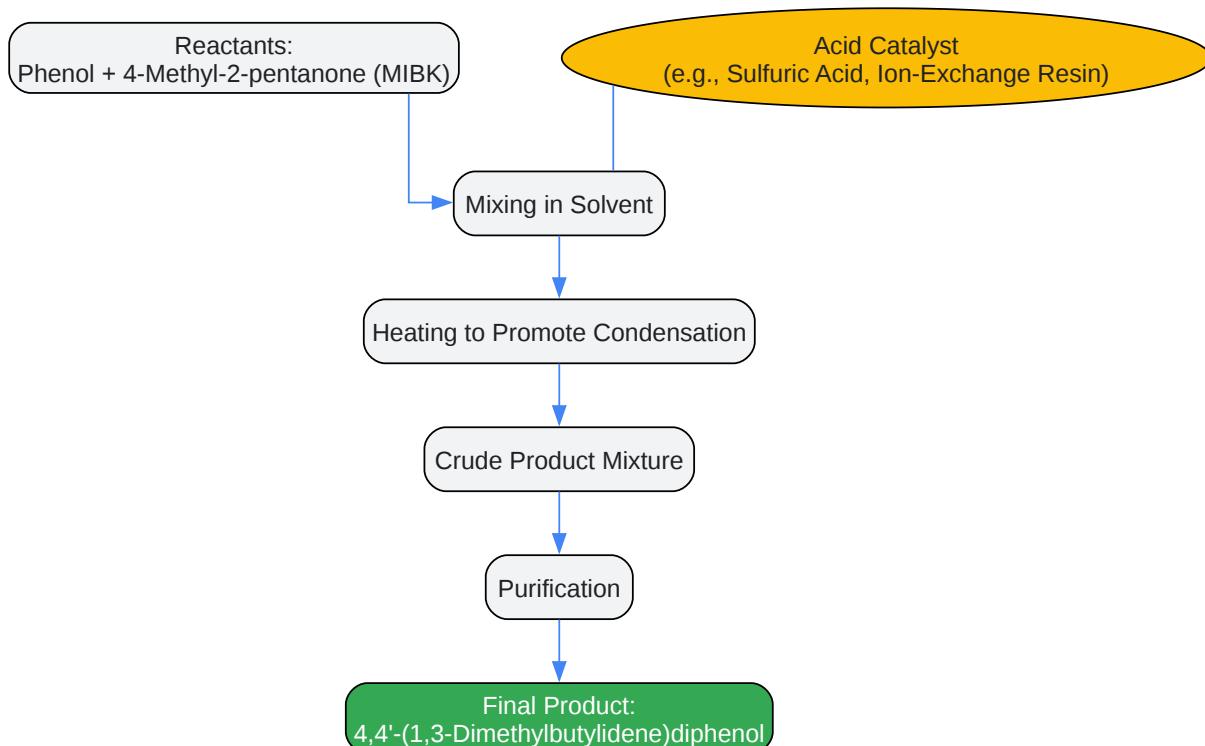
Identifier	Value
CAS Number	6807-17-6 [1] [2] [4] [5]
IUPAC Name	4-[2-(4-hydroxyphenyl)-4-methylpentan-2-yl]phenol [2] [3]
Molecular Formula	C ₁₈ H ₂₂ O ₂ [1] [2] [5]
Molecular Weight	270.37 g/mol [2] [4]
SMILES	CC(C)CC(C)(c1ccc(O)cc1)c2ccc(O)cc2 [1] [2]
InChI Key	VHLLJTHDWPAQEM-UHFFFAOYSA-N [1] [2]
Synonyms	Bisphenol D, 2,2-Bis(4-hydroxyphenyl)-4-methylpentane, Bis MIBK, 4,4'-(4-Methylpentane-2,2-diyl)diphenol [1] [2] [3]

Table 2: Physicochemical Data

Property	Value
Physical Form	White to yellow crystalline powder [2]
Melting Point	154 °C [2] [4]
Boiling Point	~430 °C (Predicted) [2] [4]
Density	1.083 g/cm ³ (Predicted) [4]
Solubility	Soluble in Methanol [4]

Synthesis and Experimental Protocols

The primary synthesis route for **4,4'-(1,3-Dimethylbutylidene)diphenol** is the acid-catalyzed condensation of phenol with 4-methyl-2-pentanone (methyl isobutyl ketone, MIBK).[\[2\]](#) This electrophilic addition reaction is characteristic of bisphenol production.[\[6\]](#)

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General workflow for the synthesis of **4,4'-(1,3-Dimethylbutylidene)diphenol**.

Detailed Experimental Protocol: Synthesis

This protocol describes a general method for the synthesis of bisphenols via acid-catalyzed condensation, adapted for **4,4'-(1,3-Dimethylbutylidene)diphenol**.

- **Reactant Preparation:** In a reaction vessel equipped with a reflux condenser and magnetic stirrer, combine phenol (2-20 molar excess) and 4-methyl-2-pentanone (1 mole equivalent).
[7] A suitable solvent, such as tetralin, may be used.[8]

- Catalyst Addition: Add an acidic catalyst, such as sulfuric acid or an ion-exchange resin (e.g., p-toluenesulfonic acid), to the mixture.[2][6][8] The amount of catalyst can range from 0.1% to 10% by weight of the total mixture for batch processes.[7]
- Reaction Conditions: Heat the mixture to a temperature between 50°C and 110°C with continuous agitation.[7] The reaction is typically refluxed for several hours to ensure completion.[8]
- Work-up and Isolation: After cooling, the reaction mixture is poured into water to precipitate the crude product.[8]
- Purification: The collected solid is purified, commonly through recrystallization from a suitable solvent like ethanol or methanol, to yield the final high-purity product.[2][8] Purity can be assessed using techniques such as GC, HPLC, and melting point analysis.

Applications in Research and Industry

4,4'-(1,3-Dimethylbutylidene)diphenol serves as a versatile compound with several key applications:

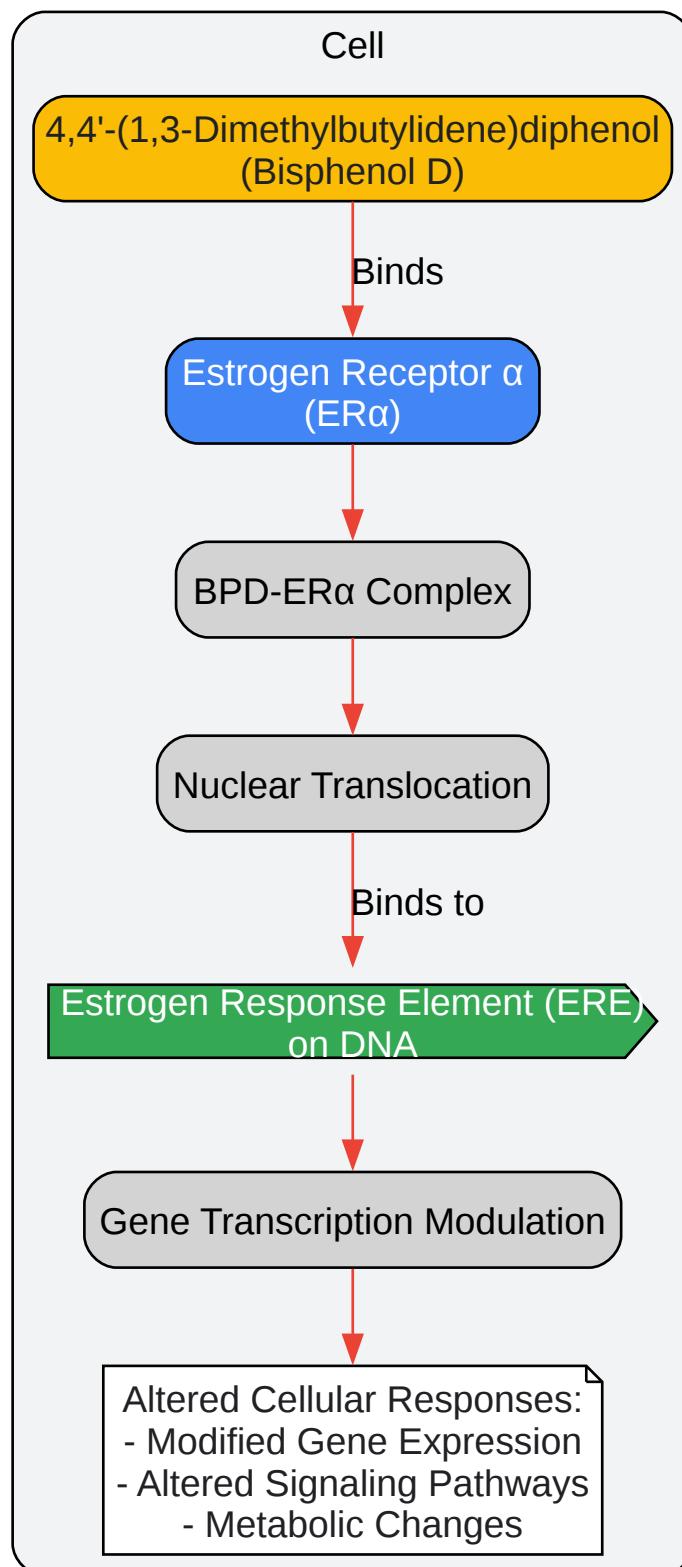
- Polymer Chemistry: It is utilized as a monomer or building block in the synthesis of high-performance polymers, including polycarbonates, polyesters, and epoxy resins.[2][4] These polymers often exhibit enhanced thermal stability and transparency.[4]
- Antioxidant: Due to its phenolic structure, it functions as an effective antioxidant to prevent oxidative degradation in materials like plastics and rubber.[1] The steric hindrance provided by the dimethylbutylidene group can enhance its radical-scavenging capabilities.[1]
- Biological and Medicinal Research: The compound is studied for its biological activities, particularly its interactions with biological macromolecules.[2] Research is ongoing to explore its potential effects on biological systems and its viability in therapeutic applications.[2]

Biological Activity and Toxicological Profile

From a biological and toxicological standpoint, **4,4'-(1,3-Dimethylbutylidene)diphenol** is primarily recognized as an endocrine disruptor.[2] Its mechanism of action involves interaction with nuclear hormone receptors, which can lead to a cascade of cellular effects.

Mechanism of Action: Endocrine Disruption

The primary molecular target is the estrogen receptor alpha (ER α).^[2] Binding of the compound to ER α can mimic the effects of endogenous estrogens, leading to the modulation of gene expression and alterations in cellular signaling pathways.^[2] This can impact metabolic processes and influence cell behavior.^[2]

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Signaling pathway of **4,4'-(1,3-Dimethylbutylidene)diphenol** as an endocrine disruptor.

Table 3: Safety and Hazard Information

Hazard Class	GHS Code	Description
Eye Irritation	H319	Causes serious eye irritation[3][9]
Reproductive Toxicity	H360F	May damage fertility[3][9]
Aquatic Hazard (Acute)	H400	Very toxic to aquatic life[9]
Aquatic Hazard (Chronic)	H410	Very toxic to aquatic life with long lasting effects[9][10]

Precautionary Statements: Users should obtain special instructions before use (P201), avoid release to the environment (P273), and wear appropriate personal protective equipment (P280).[9] In case of exposure or concern, it is crucial to get medical advice (P308 + P313).[9]

Conclusion

4,4'-(1,3-Dimethylbutylidene)diphenol is a compound with established roles in polymer science and material protection. Its synthesis is well-understood, following standard protocols for bisphenol production. For researchers in drug development and toxicology, its activity as an endocrine disruptor, specifically through its interaction with the estrogen receptor, is a critical area of study. The data and protocols presented in this guide offer a technical foundation for professionals working with this versatile chemical. Proper safety precautions are essential when handling this compound due to its potential reproductive and environmental hazards.

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